

# Pioneering Research: Unveiling the Antimicrobial Power of Humulone in the Early 20th Century

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## Compound of Interest

Compound Name: *Humulone*

Cat. No.: *B191422*

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A Technical Deep Dive into the Foundational Studies that Established **Humulone** as a Potent Antibacterial Agent

For researchers, scientists, and drug development professionals vested in the exploration of novel antimicrobial compounds, the historical context of natural product discovery offers invaluable insights. The journey of **humulone**, the characteristic alpha-acid of hops (*Humulus lupulus*), from a brewing component to a recognized bacteriostatic agent is a compelling narrative of early scientific inquiry. This technical guide illuminates the seminal studies of the 1930s that first systematically characterized the antimicrobial properties of **humulone**, with a particular focus on the work of Walker, Parker, and Shimwell. Their pioneering research laid the groundwork for decades of subsequent investigation into the therapeutic potential of hop-derived compounds.

## The Dawn of Discovery: Selective Action and Bacteriostatic Potency

The year 1937 marked a watershed moment in the understanding of hop antiseptics. J.L. Shimwell's qualitative observations revealed a fundamental characteristic of hopped wort: its pronounced inhibitory effect on Gram-positive bacteria, while Gram-negative bacteria remained largely unaffected. This discovery of selective antimicrobial action was a crucial first step in defining the therapeutic window of hop-derived compounds.

Contemporaneously, T.K. Walker and A. Parker embarked on a more quantitative investigation, culminating in their landmark paper, "Report on the preservative principles of hops. Part XVIII. The theoretical basis of the log phase method for the evaluation of bacteriostatic power, and the procedure in using phenol as a standard of value." This work not only quantified the bacteriostatic power of **humulone** but also introduced a novel methodology for its assessment.

## Quantitative Analysis of Humulone's Antimicrobial Activity

Walker and Parker's research provided the first concrete data on the concentration-dependent inhibitory effects of **humulone** against specific bacterial strains. Their findings, meticulously documented, are summarized below. It is important to note that the concentrations are expressed as parts per million (ppm), which is equivalent to mg/L.

Microorganism	Gram Stain	Humulone Concentration (ppm) for 50% Inhibition of Acid Production
Lactobacillus species	Positive	0.8

Caption: Table summarizing the concentration of **humulone** required to achieve 50% inhibition of acid production by a Lactobacillus species, as determined by Walker and Parker (1937).

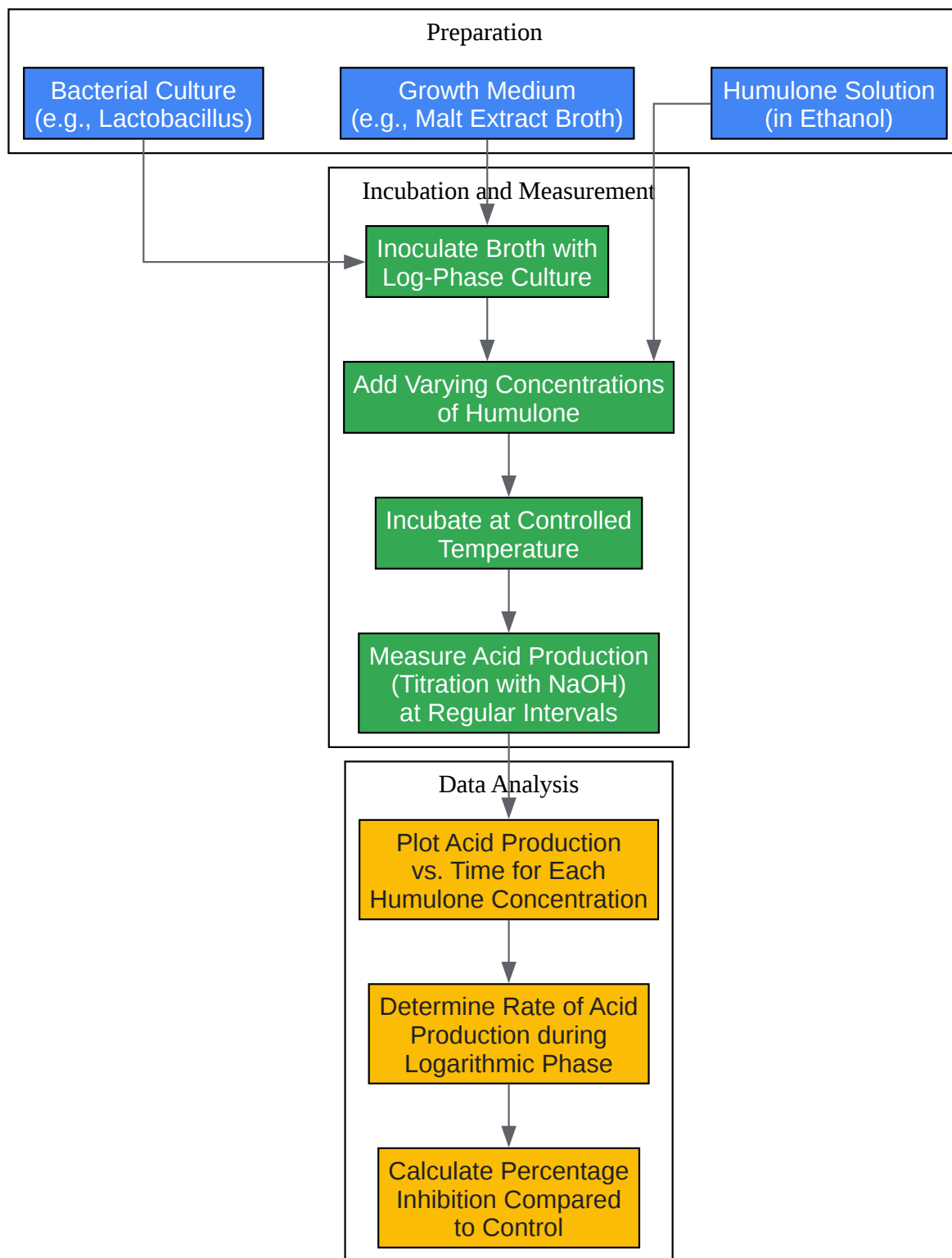
## Deconstructing the Early Experimental Protocols

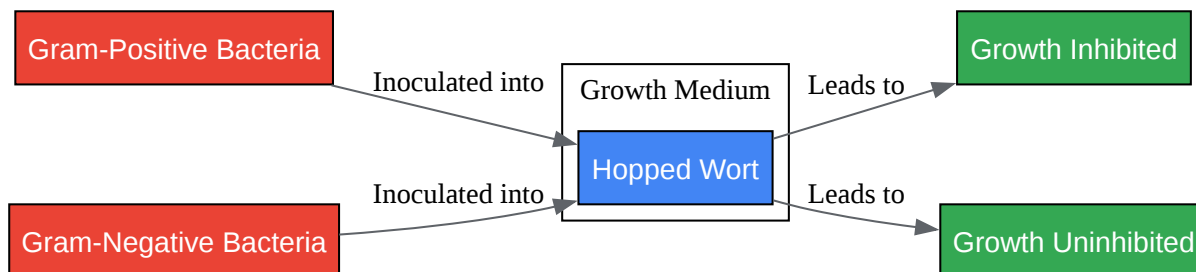
To fully appreciate the rigor of these early investigations, a detailed examination of their experimental methodologies is essential. The protocols employed by Walker and Parker, particularly their innovative "Log-Phase Method," represent a significant advancement in the study of bacteriostatic agents.

## The Log-Phase Method for Evaluating Bacteriostatic Power

This method was designed to provide a more dynamic and reproducible measure of a substance's ability to inhibit bacterial growth, moving beyond simple endpoint assays.

## Experimental Workflow: The Log-Phase Method





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